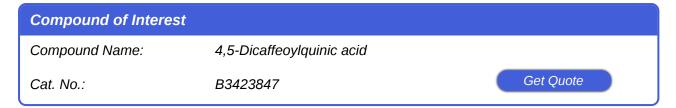


# A Comprehensive Technical Guide to 4,5-Dicaffeoylquinic Acid (Isochlorogenic Acid C)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4,5-Dicaffeoylquinic acid**, a naturally occurring polyphenol with significant therapeutic potential. This document outlines its various synonyms, chemical identifiers, and summarizes its biological activities, supported by quantitative data and experimental methodologies.

## **Synonyms and Chemical Identifiers**

**4,5-Dicaffeoylquinic acid** is known by a variety of synonyms in scientific literature and chemical databases. A comprehensive list is provided below to aid in exhaustive literature searches and substance identification.

#### Common Synonyms:

- Isochlorogenic acid C
- 4,5-DCQA
- 4,5-Dicqa
- 4,5-Di-O-caffeoylquinic acid
- 3,4-Di-O-Caffeoylquinic acid



- Isochlorogenate C
- · Isochlorogenic acid b
- 4,5-Di-O-caffeoylquinate

### Systematic and IUPAC Names:

- (1S,3R,4R,5R)-3,4-bis[[(E)-3-(3,4-dihydroxyphenyl)prop-2-enoyl]oxy]-1,5-dihydroxycyclohexane-1-carboxylic acid
- (1R,3R,4S,5R)-3,4-bis[[3-(3,4-dihydroxyphenyl)-1-oxo-2-propen-1-yl]oxy]-1,5-dihydroxy-cyclohexanecarboxylic acid
- Cyclohexanecarboxylic acid, 3,4-bis(((2E)-3-(3,4-dihydroxyphenyl)-1-oxo-2-propen-1-yl)oxy)-1,5-dihydroxy-, (1S,3R,4R,5R)-
- (1R,3R,4S,5R)-1,5-Dihydroxy-3,4-bis[[3-(3,4-dihydroxyphenyl)-1-oxo-2-propenyl]oxy]-1-cyclohexanecarboxylic acid
- 1β,5α-Dihydroxy-3β,4β-bis[3-(3,4-dihydroxyphenyl)propenoyloxy]cyclohexanecarboxylic acid
- (1R)-1,3β-Dihydroxy-4α,5α-bis[3-(3,4-dihydroxyphenyl)acryloyloxy]-1βcyclohexanecarboxylic acid

#### Chemical Database Identifiers:

CAS Number: 57378-72-0

PubChem CID: 5281780

ChEBI ID: CHEBI:5995

UNII: 45777W94HK

CHEMBL ID: CHEMBL249448

Other Names:



- Isochlorogenic acid C(4,5')
- 4,5-二咖啡酰奎宁酸 (Chinese)

It is important to note that while "isochlorogenic acid B" is sometimes listed as a synonym, it can also refer to a different isomer, 3,4-dicaffeoylquinic acid, and therefore should be used with caution. The isomers "isochlorogenic acid A" (3,5-dicaffeoylquinic acid) and other dicaffeoylquinic acid derivatives are distinct chemical entities.

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